

Personal protective equipment for handling 8-Bromo-3-nitroquinoline-2,4-diol

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 8-Bromo-3-nitroquinoline-2,4-diol

Cat. No.: B1524904

[Get Quote](#)

A-Gefahrenbewertung auf einen Blick: 8-Brom-3-nitrochinolin-2,4-diol

Da für 8-Brom-3-nitrochinolin-2,4-diol keine spezifischen Sicherheitsdatenblätter (SDB) verfügbar sind, muss eine Gefahrenbewertung auf der Grundlage seiner chemischen Struktur und der damit verbundenen funktionellen Gruppen durchgeführt werden. Dieser Ansatz ermöglicht es uns, die wahrscheinlichen Gefahren zu antizipieren und eine solide Strategie für die persönliche Schutzausrüstung (PSA) zu entwickeln.

Molekulare Strukturanalyse:

- Chinolinkern: Chinolin und seine Derivate können Hautreizungen, Augenreizungen und Toxizität verursachen. Einige sind als potenzielle Karzinogene oder Mutagene bekannt.[1][2]
- Nitrogruppe (-NO₂): Nitroaromatische Verbindungen sind oft giftig und können durch die Haut absorbiert werden. Sie bergen das Risiko einer akuten Toxizität bei Verschlucken, Hautkontakt oder Einatmen.[3][4][5] Einige Nitrochinoline gelten als potenziell krebserregend.[3][4]
- Bromatom (-Br): Bromierte aromatische Verbindungen können schwere Haut- und Augenreizungen verursachen.[6][7] Die Exposition kann zu Reizungen der Atemwege führen.[8]

- Diolgruppen (-OH): Die phenolischen Hydroxylgruppen können die Reizwirkung der Verbindung erhöhen, insbesondere auf Haut und Augen.

Abgeleitetes Gefahrenprofil: Aufgrund dieser Analyse sollte 8-Brom-3-nitrochinolin-2,4-diol als besonders gefährlicher Stoff behandelt werden, mit den folgenden vermuteten Gefahren:

- Akute Toxizität: Schädlich bei Verschlucken, Hautkontakt oder Einatmen.[3][4][8]
- Hautkorrosion/-reizung: Verursacht Hautreizungen.[6][8][9]
- Schwere Augenschädigung/-reizung: Verursacht schwere Augenreizungen oder -schäden.[6][8][9]
- Karzinogenität/Mutagenität: Verdacht auf krebserregende oder erbgutverändernde Wirkung.[1][2][3]
- Spezifische Zielorgan-Toxizität: Kann Reizungen der Atemwege verursachen.[8][9]

Diese umfassende Gefahrenbewertung erfordert strenge technische Kontrollen und einen mehrschichtigen PSA-Ansatz, um die Exposition zu minimieren.

Technische Kontrollen und persönliche Schutzausrüstung (PSA)

Die wichtigste Schutzmaßnahme ist die Minimierung der Exposition. Alle Arbeiten mit 8-Brom-3-nitrochinolin-2,4-diol, insbesondere bei der Handhabung des festen Pulvers oder bei der Herstellung von Lösungen, müssen innerhalb eines zertifizierten chemischen Abzugs durchgeführt werden, um das Einatmen von Partikeln oder Dämpfen zu verhindern.[7][10]

Detaillierte PSA-Empfehlungen

Die Auswahl der PSA muss systematisch erfolgen, um einen vollständigen Schutz zu gewährleisten. Die folgende Tabelle fasst die wesentlichen Anforderungen zusammen.

PSA-Kategorie	Spezifikation	Begründung
Handschutz	Doppelte Handschuhe: Innere Schicht aus Nitril, äußere Schicht aus Butylkautschuk oder dickeren chemikalienbeständigen Handschuhen. [11]	Die Nitrogruppe und die halogenierte Struktur erfordern eine hohe chemische Beständigkeit. Butylhandschuhe bieten einen hervorragenden Schutz gegen Nitro-Verbindungen. [11] Doppelte Handschuhe minimieren das Expositionsrisiko bei einem Riss des äußeren Handschuhs.
Augen- und Gesichtsschutz	Chemikalienschutzbrille mit Seitenschutz und ein Gesichtsschutz. [4] [12]	Schützt vor Spritzern, die schwere Augenschäden verursachen können, und bietet eine zusätzliche Schutzschicht für das Gesicht.
Körperschutz	Chemikalienbeständiger Laborkittel mit langen Ärmeln und eng anliegenden Bündchen. Eine chemikalienbeständige Schürze wird für größere Mengen empfohlen. [4] [12]	Verhindert den Kontakt mit der Haut, der zu Reizungen und systemischer Toxizität durch dermale Absorption führen kann. [3]
Atemschutz	Erforderlich, wenn außerhalb eines Abzugs gearbeitet wird oder wenn die Gefahr der Aerosolbildung besteht. Ein NIOSH-zugelassenes Atemschutzgerät mit Partikelfiltern (für Pulver) und organischen Dampfpatronen ist erforderlich. [12] [13]	Schützt vor dem Einatmen von feinen Pulverpartikeln oder Dämpfen, die schädlich sein und Reizungen der Atemwege verursachen können. [3] [4] [8]

[Click to download full resolution via product page](#)

Schritt-für-Schritt-Protokolle für den sicheren Umgang

Die Einhaltung eines strengen Protokolls für das An- und Ablegen von PSA ist entscheidend, um eine Kreuzkontamination zu verhindern.

Protokoll zum Anlegen von PSA (Donning)

- **Körperschutz:** Ziehen Sie den chemikalienbeständigen Laborkittel an und stellen Sie sicher, dass er vollständig zugeknöpft ist.
- **Atemschutz (falls erforderlich):** Führen Sie eine Dichtsitzprüfung des Atemschutzgeräts durch.
- **Augen- und Gesichtsschutz:** Setzen Sie die Chemikalienschutzbrille auf, gefolgt vom Gesichtsschutz.
- **Handschutz:**
 - Ziehen Sie das erste Paar (innere) Nitrilhandschuhe an.
 - Ziehen Sie das zweite Paar (äußere) Butylhandschuhe über die Nitrilhandschuhe und stellen Sie sicher, dass die Stulpen über den Ärmeln des Laborkittels liegen.

Protokoll zum Ablegen von PSA (Doffing)

Dieses Verfahren sollte in einem dafür vorgesehenen Bereich durchgeführt werden, um die Ausbreitung von Kontaminationen zu verhindern.

- **Äußere Handschuhe:** Entfernen Sie die äußeren Butylhandschuhe vorsichtig, indem Sie sie von innen nach außen wenden, ohne die inneren Handschuhe oder die Haut zu berühren. Entsorgen Sie sie im entsprechenden Abfallbehälter.

- Gesichtsschutz und Laborkittel: Entfernen Sie den Gesichtsschutz und den Laborkittel. Rollen Sie den Kittel so zusammen, dass die kontaminierte Außenseite nach innen zeigt.
- Schutzbrille: Entfernen Sie die Schutzbrille.
- Innere Handschuhe: Entfernen Sie das letzte Paar Handschuhe, wiederum ohne die bloße Haut zu berühren, und entsorgen Sie sie.
- Händehygiene: Waschen Sie die Hände sofort und gründlich mit Wasser und Seife.

[Click to download full resolution via product page](#)

Betriebs- und Entsorgungspläne

Umgang und Lagerung:

- Lagern Sie 8-Brom-3-nitrochinolin-2,4-diol an einem kühlen, trockenen und gut belüfteten Ort, fern von unverträglichen Materialien.[14][15]
- Behälter müssen deutlich gekennzeichnet sein und die entsprechenden Gefahrenhinweise enthalten.[16][17]
- Verwenden Sie nur in Bereichen mit ausreichender Belüftung, vorzugsweise in einem chemischen Abzug.[15][18]

Entsorgung von Abfällen: Die Entsorgung muss den institutionellen Richtlinien und den örtlichen Vorschriften für gefährliche Abfälle entsprechen.

- Chemischer Abfall: Alle festen Abfälle, kontaminierten PSA und Spülungen, die 8-Brom-3-nitrochinolin-2,4-diol enthalten, müssen als halogenierter organischer Abfall entsorgt werden.[7]
- Getrennte Abfallströme: Halten Sie halogenierte Abfälle von nicht-halogenierten Abfällen getrennt, um eine ordnungsgemäße Entsorgung zu gewährleisten.[7]

- Neutralisierung von Verschüttungen: Kleine Verschüttungen können mit einem inerten Absorptionsmittel aufgesaugt werden.[\[14\]](#)[\[15\]](#)[\[19\]](#) Der Bereich kann dann dekontaminiert werden. Größere Verschüttungen erfordern eine Evakuierung und die Intervention eines geschulten Notfallteams.[\[14\]](#)

Notfallverfahren:

- Hautkontakt: Betroffene Stelle sofort mindestens 15 Minuten lang mit viel Wasser spülen und kontaminierte Kleidung ausziehen.[\[6\]](#)[\[8\]](#) Suchen Sie ärztliche Hilfe auf.
- Augenkontakt: Sofort mindestens 15 Minuten lang mit viel Wasser spülen, auch unter den Augenlidern.[\[6\]](#)[\[8\]](#) Suchen Sie sofort ärztliche Hilfe auf.
- Einatmen: Die Person an die frische Luft bringen. Wenn die Atmung schwierig ist, Sauerstoff geben.[\[6\]](#)[\[8\]](#) Suchen Sie ärztliche Hilfe auf.
- Verschlucken: Mund mit Wasser ausspülen. Kein Erbrechen herbeiführen.[\[4\]](#)[\[6\]](#) Suchen Sie sofort ärztliche Hilfe auf.

Durch die Befolgung dieser umfassenden Richtlinien können Forscher die mit der Handhabung von 8-Brom-3-nitrochinolin-2,4-diol verbundenen Risiken erheblich mindern und eine sichere Laborumgebung gewährleisten.

Referenzen

- Occupational Safety and Health Administration. (n.d.). Laboratory Safety Guidance. U.S. Department of Labor. Abgerufen von --INVALID-LINK--
- Compliance Group. (2023, September 18). OSHA Laboratory Standard | OSHA Lab Safety Standard. Abgerufen von --INVALID-LINK--
- Office of Clinical and Research Safety. (n.d.). The Laboratory Standard. Vanderbilt University. Abgerufen von --INVALID-LINK--
- Spill Containment Blog. (2014, April 16). OSHA Guidelines For Labeling Laboratory Chemicals. Abgerufen von --INVALID-LINK--

- Administration for Strategic Preparedness and Response (ASPR). (n.d.). OSHA Standards for Biological Laboratories. U.S. Department of Health & Human Services. Abgerufen von --INVALID-LINK--
- Environmental Health and Safety. (n.d.). OSHA Glove Selection Chart. University of Washington. Abgerufen von --INVALID-LINK--
- Ideal Response. (2025, March 18). What is bromine and what are the safe disposal and recycling methods? Abgerufen von --INVALID-LINK--
- U.S. Environmental Protection Agency. (1983, December). Bromination Process For Disposal Of Spilled Hazardous Materials. Abgerufen von --INVALID-LINK--
- National Center for Biotechnology Information. (n.d.). 5-Nitroquinoline. PubChem. Abgerufen von --INVALID-LINK--
- Thermo Fisher Scientific. (2024, March 29). 8-Nitroquinoline Safety Data Sheet. Abgerufen von --INVALID-LINK--
- ECHEMI. (n.d.). 6-Nitroquinoline SDS. Abgerufen von --INVALID-LINK--
- Centers for Disease Control and Prevention. (n.d.). NIOSH Recommendations for Chemical Protective Clothing. The National Institute for Occupational Safety and Health (NIOSH). Abgerufen von --INVALID-LINK--
- Thermo Fisher Scientific. (n.d.). 8-Bromoquinoline Safety Data Sheet. Abgerufen von --INVALID-LINK--
- U.S. Environmental Protection Agency. (2025, September 12). Personal Protective Equipment. Abgerufen von --INVALID-LINK--
- Sigma-Aldrich. (2025, July 10). 2-Bromo-2-nitropropane-1,3-diol Safety Data Sheet. Abgerufen von --INVALID-LINK--
- Washington State University. (n.d.). Standard Operating Procedures for Hazardous and Particularly Hazardous Chemicals: Bromine. Abgerufen von --INVALID-LINK--

- ChemicalBook. (2025, July 26). 5-Nitroquinoline Safety Data Sheet. Abgerufen von --INVALID-LINK--
- University of California, San Francisco. (n.d.). Chemical Safety: Personal Protective Equipment. Abgerufen von --INVALID-LINK--
- Chamberland Research Group. (n.d.). SOP Working with Bromine. Abgerufen von --INVALID-LINK--
- Thermo Fisher Scientific. (2009, December 7). 3-Bromoquinoline Safety Data Sheet. Abgerufen von --INVALID-LINK--
- Providence College. (n.d.). Bromine in orgo lab SOP. Environmental Health and Safety. Abgerufen von --INVALID-LINK--
- Hill Brothers Chemical Company. (n.d.). 1-Bromo-3-chloro-5,5-dimethylhydantoin Safety Data Sheet. Abgerufen von --INVALID-LINK--
- BenchChem. (2025). Navigating the Safe Handling of Halogenated Aromatic Compounds: A Guide for Laboratory Professionals. Abgerufen von --INVALID-LINK--
- Environmental Health & Safety Services. (n.d.). Personal Protective Equipment. The University of Texas at Dallas. Abgerufen von --INVALID-LINK--
- CP Lab Safety. (n.d.). Glove Compatibility. Abgerufen von --INVALID-LINK--
- University of Pennsylvania EHRS. (n.d.). Nitrile Glove Chemical-Compatibility Reference. Abgerufen von --INVALID-LINK--
- Kimberly-Clark. (n.d.). Nitrile Gloves Chemical Resistance Guide. Abgerufen von --INVALID-LINK--
- Harmony Lab & Safety Supplies. (2023, December 14). Guide to Nitrile Gloves Chemical Resistance | Glove Compatibility Chart. Abgerufen von --INVALID-LINK--
- Loba Chemie. (n.d.). Quinoline for Synthesis Safety Data Sheet. Abgerufen von --INVALID-LINK--

- ChemScene. (n.d.). 6-Bromo-2-methylquinoline Safety Data Sheet. Abgerufen von --INVALID-LINK--
- Chemos GmbH & Co. KG. (2019, April 11). Safety Data Sheet: quinoline. Abgerufen von --INVALID-LINK--
- Sigma-Aldrich. (n.d.). 8-Hydroxy-5-nitroquinoline. Abgerufen von --INVALID-LINK--
- Organic Syntheses. (2024, December 18). meta-C–H Halogenation of Pyridines, Quinolines, and Isoquinolines: meta-Chlorination of 2-Phenylpyridine. Abgerufen von --INVALID-LINK--
- Royal Society of Chemistry. (n.d.). Metal-free C5-selective halogenation of quinolines under aqueous conditions. Organic Chemistry Frontiers. Abgerufen von --INVALID-LINK--

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. lobachemie.com [lobachemie.com]
- 2. chemos.de [chemos.de]
- 3. 5-Nitroquinoline | C₉H₆N₂O₂ | CID 11829 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. echemi.com [echemi.com]
- 5. chemicalbook.com [chemicalbook.com]
- 6. fishersci.com [fishersci.com]
- 7. benchchem.com [benchchem.com]
- 8. assets.thermofisher.cn [assets.thermofisher.cn]
- 9. sigmaaldrich.com [sigmaaldrich.com]
- 10. compliancy-group.com [compliancy-group.com]
- 11. safety.fsu.edu [safety.fsu.edu]

- 12. Chemical Safety: Personal Protective Equipment | Environment, Health & Safety [ehs.ucsf.edu]
- 13. Personal Protective Equipment - Environmental Health & Safety Services – Syracuse University [ehss.syr.edu]
- 14. wpcdn.web.wsu.edu [wpcdn.web.wsu.edu]
- 15. ehs.providence.edu [ehs.providence.edu]
- 16. The Laboratory Standard | Office of Clinical and Research Safety [vumc.org]
- 17. OSHA Guidelines For Labeling Laboratory Chemicals | Spill Containment Blog [absorbentsonline.com]
- 18. chemscene.com [chemscene.com]
- 19. chamberlandresearch.com [chamberlandresearch.com]
- To cite this document: BenchChem. [Personal protective equipment for handling 8-Bromo-3-nitroquinoline-2,4-diol]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1524904#personal-protective-equipment-for-handling-8-bromo-3-nitroquinoline-2-4-diol]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com